

Potassium stannate trihydrate safety data sheet for lab use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium stannate trihydrate

Cat. No.: B077973

[Get Quote](#)

An In-depth Technical Guide to the Safe Laboratory Use of **Potassium Stannate Trihydrate**

This guide provides comprehensive safety information for **potassium stannate trihydrate** (CAS No. 12125-03-0), tailored for researchers, scientists, and drug development professionals. It covers hazard identification, safe handling protocols, emergency procedures, and key physical and toxicological data to ensure its safe application in a laboratory setting.

Hazard Identification and Classification

Potassium stannate trihydrate is classified as a hazardous substance according to the Globally Harmonized System (GHS) and OSHA 29 CFR 1910.1200.^{[1][2]} The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[3][4]}

GHS Classification:

- Skin Corrosion/Irritation: Category 2^{[2][3][4]}
- Serious Eye Damage/Eye Irritation: Category 2A / 2^{[2][3][4]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)^{[2][3][4]}

The following tables summarize the hazard and precautionary statements associated with **potassium stannate trihydrate**.

Table 1: Hazard Statements (H-Statements)

Code	Statement
H315	Causes skin irritation. [3] [4] [5]
H319	Causes serious eye irritation. [3] [4] [5]

| H335 | May cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#) |

Table 2: Precautionary Statements (P-Statements)

Code	Statement
P261	Avoid breathing dust. [6] [7]
P264	Wash hands and any exposed skin thoroughly after handling. [2] [6]
P271	Use only outdoors or in a well-ventilated area. [2] [6]
P280	Wear protective gloves, protective clothing, and eye/face protection. [6] [7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] [6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [6]
P312	Call a POISON CENTER or doctor if you feel unwell. [6] [7]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [6]
P405	Store locked up. [6]

| P501 | Dispose of contents/container to an approved waste disposal plant.[2][6] |

Toxicological and Physical Data

While comprehensive toxicological data is limited, the available information indicates potential for harm. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[2]

Experimental Protocols The quantitative data presented in Safety Data Sheets (SDS) are typically derived from standardized testing methods, such as those established by the Organisation for Economic Co-operation and Development (OECD). However, the specific, detailed experimental protocols used to generate this data for **potassium stannate trihydrate** are not provided in the source documents.

Table 3: Acute Toxicity Data

Route	Species	Test	Value	Reference
Intravenous	Mouse	LD50	178 mg/kg	[8]
Oral	Rat	LD50	2700 mg/kg	[2]

| Dermal | Rabbit/Rat | LD50 | No data available |[2] |

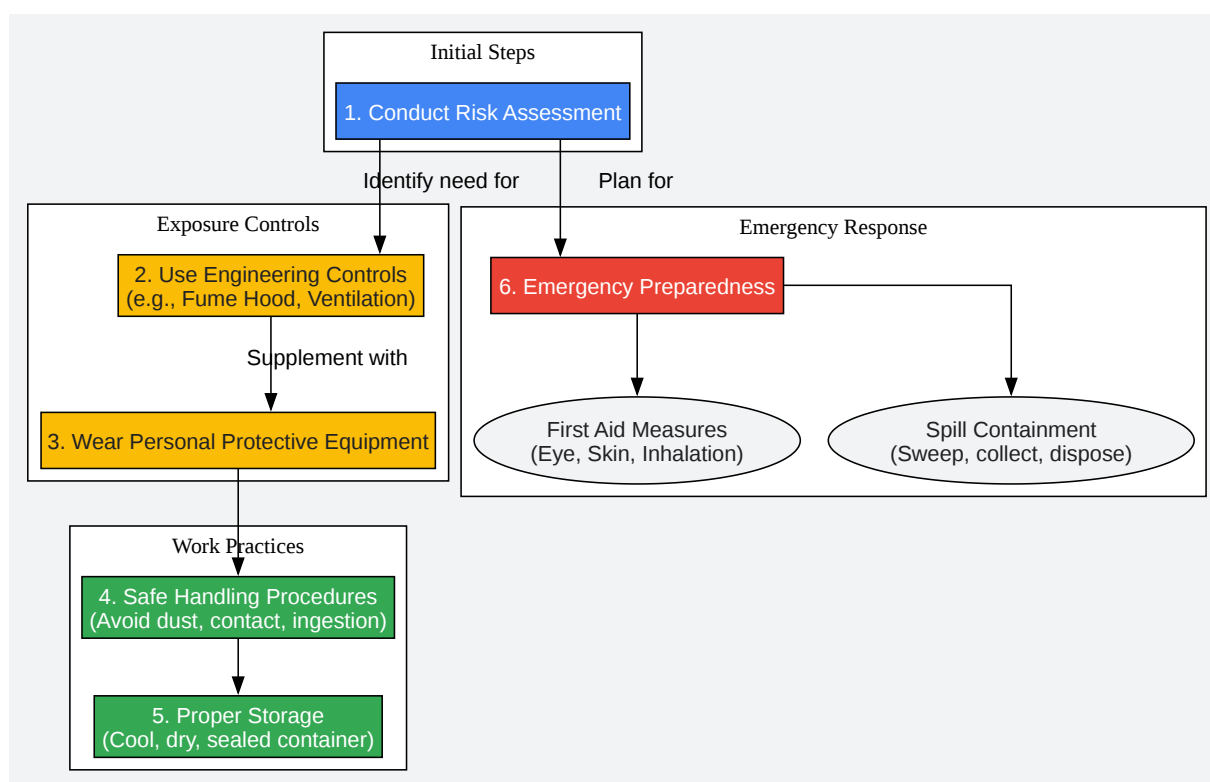
Table 4: Physical and Chemical Properties

Property	Value
Molecular Formula	$K_2SnO_3 \cdot 3H_2O$ [2][9][10]
Molecular Weight	298.95 g/mol [3][9][10]
Appearance	White to off-white crystalline powder.[2][10][11]
Density	3.197 - 3.2 g/cm ³ at 20-25 °C.[11][12][13]
Solubility	Soluble in water; insoluble in alcohol.[2][12]
Melting Point	140 °C (decomposes).[11]

| Odor | Odorless.[2] |

Laboratory Handling and Storage

Proper handling and storage procedures are critical to minimize risk. This involves a combination of engineering controls, personal protective equipment, and safe work practices.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe laboratory handling of **potassium stannate trihydrate**.

Engineering Controls:

- Work should be conducted in a well-ventilated area.[\[1\]](#)
- Use local exhaust ventilation or a fume hood to minimize exposure to dust.[\[6\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses with side-shields.[\[6\]](#)[\[7\]](#)[\[14\]](#) Contact lenses should not be worn.[\[6\]](#)
- Hand Protection: Use neoprene or nitrile rubber gloves.[\[6\]](#) Gloves should be inspected before use and disposed of properly after.[\[9\]](#)[\[14\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate or dust formation is likely, a NIOSH-certified N95 dust mask or equivalent respirator is recommended.[\[2\]](#)[\[5\]](#)

Handling and Hygiene:

- Avoid all personal contact, including inhalation of dust.[\[1\]](#)
- Avoid dust formation during handling.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[6\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[2\]](#)[\[6\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[9\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)[\[14\]](#)
- Store locked up and away from incompatible materials such as strong acids and oxidizing agents.[\[2\]](#)[\[6\]](#)[\[9\]](#) The material can decompose slowly in moist air.[\[6\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[2][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][6] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[6][9] Rinse the mouth with water and seek immediate medical attention.[1][9]

Fire-Fighting Measures:

- **Potassium stannate trihydrate** is not combustible.[1]
- Use an extinguishing agent suitable for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[9]

Accidental Release Measures:

- Evacuate unnecessary personnel from the area.[6]
- Wear appropriate PPE as described in Section 3.[1]
- Avoid generating dust. Sweep or shovel the spilled solid material into a suitable container for disposal.[6]

- Prevent the material from entering drains or public waters.[1][6] After material pickup is complete, wash the spill site.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. Potassium stannate trihydrate | H₆K₂O₆Sn | CID 18694711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Potassium Stannate Hexahydroxide or Trihydrate Manufacturers, SDS [mubychem.com]
- 5. 锡酸钾 三水合物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 6. gelest.com [gelest.com]
- 7. guidechem.com [guidechem.com]
- 8. showakako.co.jp [showakako.co.jp]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. chemimpex.com [chemimpex.com]
- 11. chemimpex.com [chemimpex.com]
- 12. POTASSIUM STANNATE TRIHYDRATE | 12125-03-0 [chemicalbook.com]
- 13. tib-chemicals.com [tib-chemicals.com]
- 14. afgsci.com [afgsci.com]
- To cite this document: BenchChem. [Potassium stannate trihydrate safety data sheet for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077973#potassium-stannate-trihydrate-safety-data-sheet-for-lab-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com